

Optimizing temperature and pressure for Diisononyl azelate plasticization

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Diisononyl azelate

CAS No.: 71850-10-7

Cat. No.: B12657575

[Get Quote](#)

To: Research & Development Team / Process Engineering Group From: Technical Applications Center (Senior Scientist Desk) Subject: Technical Guide: Optimizing Temperature & Pressure for **Diisononyl Azelate** (DINA) Plasticization

Executive Summary

Diisononyl azelate (DINA, CAS 71850-10-7) is a high-performance aliphatic ester plasticizer prized for its exceptional low-temperature flexibility and lower volatility compared to shorter-chain azelates (e.g., DOZ).^[1] However, its processing window is narrower than standard phthalates (like DINP).

This guide provides a self-validating protocol to optimize the Temperature (T) and Pressure (P) variables during compounding and processing. It addresses the thermodynamic balance required to achieve complete fusion without triggering thermal degradation or volatility-induced loss.^[1]

Part 1: The Optimization Protocol (T/P)

The efficiency of DINA plasticization relies on the Solubility-Diffusion Mechanism.^[1] You must input sufficient thermal energy to overcome the polymer-polymer interaction forces (dipole-dipole in PVC) without exceeding the degradation threshold of the ester linkage.^[1]

The "Golden Window" for Processing

Parameter	Recommended Range	Critical Limit (Do Not Exceed)	Mechanistic Rationale
Compounding Temp (Tc)	150°C – 165°C	> 175°C	DINA has lower viscosity than phthalates. ^[1] High Tc causes premature volatilization before fusion. ^[1]
Melt Temp (Tm)	165°C – 185°C	> 195°C	Required for full solvation. >195°C risks oxidation of the aliphatic chain (yellowing).
Back Pressure	50 – 80 bar	> 120 bar	Moderate pressure ensures intimate contact for diffusion. ^[1] Excess pressure generates shear heat, degrading the polymer matrix.
Residence Time	1 – 3 minutes	> 5 minutes	DINA molecules are mobile; prolonged heat exposure favors migration to the surface (early bloom).

The Pressure-Temperature Interaction Curve

In extrusion or injection molding, Pressure (

) and Temperature (

) are inversely coupled regarding fusion quality.

- If

is Low (<160°C): You must increase

(>80 bar) to force DINA into the polymer free volume.

- If

is High (>180°C): You must reduce

to prevent shear-induced degradation.[\[1\]](#)

Part 2: Troubleshooting Guide (Symptom-Based)

Use this matrix to diagnose failures in DINA-plasticized compounds.

Scenario A: "The material is hazy or shows white spots."

- Diagnosis: Incomplete Fusion (Fish Eyes).[\[1\]](#) The DINA has not fully solvated the polymer chains.
- Root Cause: Temperature was too low, or Back Pressure was insufficient to overcome the activation energy for diffusion.
- Corrective Action:
 - Increase Melt Temp by 5°C increments (up to 185°C).
 - Increase Back Pressure by 10-15%.[\[1\]](#)
 - Validation: Microscopic inspection should show a homogeneous phase without granular boundaries.[\[1\]](#)

Scenario B: "The surface feels oily or sticky after 24 hours."

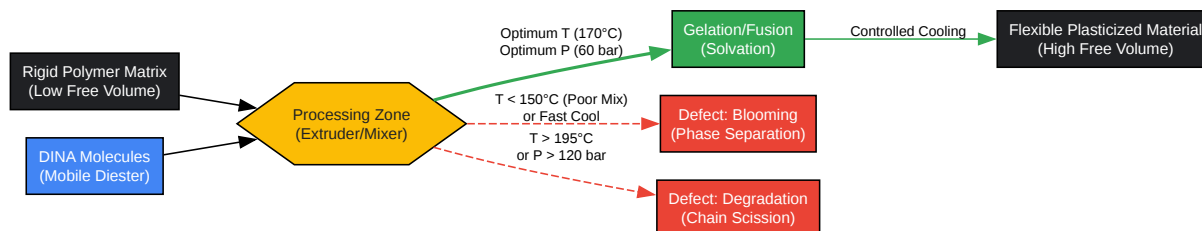
- Diagnosis: Exudation (Blooming).[1]
- Root Cause:
 - Saturation: DINA concentration exceeds the compatibility limit (typically >45-50 phr for pure DINA).[1]
 - Cooling Shock: Rapid cooling traps DINA in unstable non-equilibrium states, forcing it out as the matrix relaxes.
- Corrective Action:
 - Reduce DINA load or blend with a high-solubility primary plasticizer (e.g., DINP/DOTP).[1]
 - Annealing: Implement a slow cooling stage (tempering at 50°C for 30 mins) to allow equilibrium chain packing.

Scenario C: "The product is yellowing or smells acrid."

- Diagnosis: Thermal Degradation / Volatilization.[1]
- Root Cause: Process Temperature > 190°C or excessive Shear Heating (Pressure too high). [1]
- Corrective Action:
 - Drop Melt Temp immediately to <175°C.
 - Reduce Screw Speed (RPM) to lower shear heat.
 - Check stabilization package (ensure sufficient Ca/Zn or thermal stabilizers are present).[1]

Part 3: Mechanism of Action (Visualized)

The following diagram illustrates the Free Volume Theory applied to DINA. Pressure acts as the driving force to insert DINA molecules between polymer chains, while Temperature increases the chain mobility to accept them.



[Click to download full resolution via product page](#)

Caption: Workflow showing the critical dependency of DINA solvation on the T/P balance. Green paths indicate success; red paths indicate failure modes.[1]

Part 4: Frequently Asked Questions (FAQ)

Q1: Can I replace Dioctyl Azelate (DOZ) with DINA 1:1?

- Answer: Not exactly. DINA (C9) has a higher molecular weight than DOZ (C8).[1]
 - Pros: DINA is less volatile (better for automotive interiors/fogging tests).[1]
 - Cons: It is slightly less efficient (you may need 2-3% more DINA to achieve the same shore hardness).[1]
 - Adjustment: Increase processing temp by 3-5°C to account for the slightly higher viscosity of the C9 chain.

Q2: Why does pressure matter if the temperature is correct?

- Answer: Pressure creates "intimate contact." [1] At the molecular level, DINA must diffuse into the PVC agglomerates. Without sufficient back pressure (min 50 bar), the plasticizer sits on the surface of the grains (lubrication) rather than penetrating them (solvation), leading to "dry spots" or "fish eyes."

Q3: Is DINA compatible with bio-based polymers like PLA?

- Answer: Yes, azelates are often used to toughen PLA. However, PLA is heat-sensitive.[1]
 - Protocol: Process at 150°C - 160°C. Do not exceed 170°C, or the PLA will degrade before the DINA fully disperses.

References

- Brighton Science. (2025).[1] How to Control Additive Blooming in Polymer Films. Retrieved from [Link]
- Bastone Plastics. (2026).[1] Best Plasticizer for PVC Pipe Manufacturing (DINP vs Alternatives). Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [bocsci.com](https://www.bocsci.com) [bocsci.com]
- To cite this document: BenchChem. [Optimizing temperature and pressure for Diisononyl azelate plasticization]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12657575/docs#optimizing-temperature-and-pressure-for-diisononyl-azelate-plasticization\]](https://www.benchchem.com/product/b12657575/docs#optimizing-temperature-and-pressure-for-diisononyl-azelate-plasticization)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)